

A Comprehensive Technical Guide to 1-Nitroadamantane for Research Applications

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Compound of Interest

Compound Name: **1-Nitroadamantane**

Cat. No.: **B116539**

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This guide provides an in-depth technical overview of **1-Nitroadamantane** (CAS No. 7575-82-8), a key adamantane derivative for researchers and professionals in drug development and materials science. It consolidates critical information on commercial sourcing, synthesis, quality control, analytical methodologies, and safe handling protocols, underpinned by scientific literature and field-proven insights.

Introduction to 1-Nitroadamantane: A Molecule of Rigid Potential

Adamantane, with its unique tricyclic cage-like structure, imparts exceptional properties such as high thermal stability, lipophilicity, and rigidity to its derivatives. The introduction of a nitro group at the 1-position creates **1-Nitroadamantane**, a versatile intermediate and a subject of research in its own right. Its primary application in the pharmaceutical industry is as a crucial precursor and reference standard in the synthesis and quality control of antiviral drugs like Amantadine.^[1] Emerging research also points towards its potential in the development of novel therapeutic agents and advanced materials.

Key Physicochemical Properties:

Property	Value	Source
CAS Number	7575-82-8	[2]
Molecular Formula	C ₁₀ H ₁₅ NO ₂	[2]
Molecular Weight	181.23 g/mol	[2]
Appearance	Crystalline solid	[1]
Melting Point	159 °C	LookChem
Boiling Point	277.1 °C at 760 mmHg	LookChem
Synonyms	1-Nitrotricyclo[3.3.1.13,7]decane	[2] [3]

Commercial Sourcing and Procurement of Research-Grade 1-Nitroadamantane

For research and development purposes, sourcing high-purity **1-Nitroadamantane** is paramount. Several reputable chemical suppliers offer this compound, often with detailed characterization data. When selecting a supplier, researchers should prioritize those who provide comprehensive documentation, including a Certificate of Analysis (COA) and a Safety Data Sheet (SDS).

Table of Commercial Suppliers:

Supplier	Noteworthy Offerings	Website
Sigma-Aldrich	Offers various quantities (e.g., 250 mg, 1 g, 5 g) with stated purity of 95%. [4]	
Santa Cruz Biotechnology	Provides 1-Nitroadamantane for research use, with lot-specific data available on the COA. [2]	
SynZeal	Supplies 1-Nitroadamantane as a pharmaceutical reference standard for Amantadine, with detailed characterization data. [1]	[Link]
Pharmaffiliates	Lists 1-Nitroadamantane as an in-house impurity standard. [3]	[Link]
Chemicea	Offers 1-Nitroadamantane with its chemical name 1-Nitrotricyclo[3.3.1.13,7]decane. [5]	

Procurement Workflow:



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Caption: A typical workflow for procuring research-grade **1-Nitroadamantane**.

Synthesis of 1-Nitroadamantane: A Methodological Overview

While commercially available, understanding the synthesis of **1-Nitroadamantane** provides valuable context for its impurity profile and potential side products. The direct nitration of adamantane is a common approach. The following protocol is adapted from established methods for the nitroxylation of adamantane derivatives.[\[6\]](#)

Experimental Protocol: Nitration of Adamantane

Materials:

- Adamantane
- Fuming nitric acid
- Acetic anhydride (optional, can modify reactivity)[\[6\]](#)
- Ice
- Dichloromethane (or other suitable organic solvent)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and placed in an ice bath, suspend adamantane in the chosen solvent system (e.g., acetic anhydride).
- Slowly add fuming nitric acid dropwise to the cooled and stirring suspension. Maintain the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for a specified period (e.g., 2-4 hours), monitoring the reaction progress by TLC or GC.
- Once the reaction is complete, carefully pour the mixture over crushed ice with stirring.
- Extract the aqueous mixture with dichloromethane (3x).
- Combine the organic layers and wash with saturated sodium bicarbonate solution until effervescence ceases, followed by a wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol or hexane) to yield pure **1-Nitroadamantane**.

Causality in Synthesis: The use of fuming nitric acid provides the necessary nitronium ion (NO_2^+) electrophile for the reaction. The rigid adamantane cage readily undergoes substitution at its tertiary bridgehead carbons due to the stability of the resulting carbocation intermediate. Acetic anhydride can be used to generate acetyl nitrate in situ, which can be a more controlled nitrating agent.^[6]

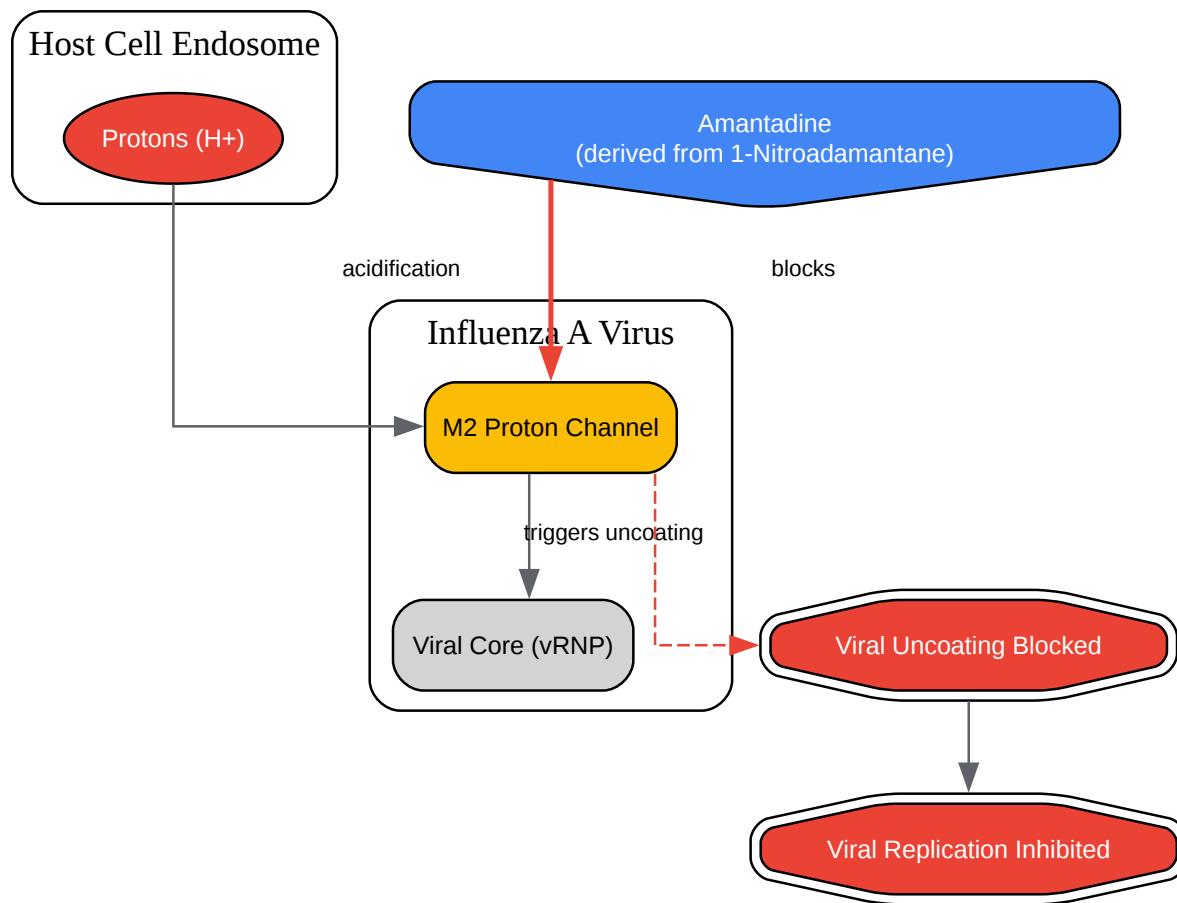
Biological and Pharmaceutical Relevance

The primary interest in **1-Nitroadamantane** from a drug development perspective stems from its relationship with amantadine, an antiviral drug.

Antiviral Potential: Amantadine and its derivatives have been shown to inhibit the replication of the influenza A virus by blocking the M2 proton channel.^{[7][8]} This channel is crucial for the uncoating of the virus within the host cell. While **1-Nitroadamantane** itself is not the active

antiviral agent, it serves as a key intermediate in the synthesis of amantadine and other adamantane-based antivirals.[1][9] The development of resistance to amantadine has spurred research into novel adamantane derivatives, a field where **1-Nitroadamantane** is a valuable building block.[7][9]

Signaling Pathway Implication (Influenza A M2 Channel Blockade):



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Caption: Mechanism of action of Amantadine, a derivative of **1-Nitroadamantane**.

Immunosuppressive Properties: Some adamantane derivatives have been investigated for immunosuppressive effects. For instance, adamantoyl cytarabine was shown to inhibit hemagglutinin formation and graft-versus-host reactions in mice.[10] This suggests that the adamantane scaffold may be a useful pharmacophore for modulating immune responses,

although specific studies on the immunosuppressive properties of **1-Nitroadamantane** are not widely reported.

Quality Control and Analytical Methods

Ensuring the purity and identity of **1-Nitroadamantane** is critical for reproducible research. This involves a combination of interpreting supplier documentation and in-house analytical testing.

Interpreting the Certificate of Analysis (COA): A comprehensive COA should include:

- Identification: Confirmation of structure by $^1\text{H-NMR}$ and Mass Spectrometry.
- Purity: Typically determined by HPLC or GC, with a stated percentage (e.g., >95%).
- Water Content: Measured by Karl Fischer titration.
- Residual Solvents: Analysis by GC-HS.
- Physical Properties: Appearance, melting point.

High-Performance Liquid Chromatography (HPLC) Method for Analysis: While a specific validated method for **1-Nitroadamantane** is not readily available in public literature, a robust method can be developed based on the principles for analyzing its isomer, 2-Nitroadamantane. [11] The nitro group acts as a chromophore, allowing for UV detection.

Suggested HPLC Protocol:

Parameter	Recommended Condition	Rationale
HPLC System	Quaternary pump, autosampler, column thermostat, UV-Vis or PDA detector. [11]	Standard equipment for reversed-phase chromatography.
Column	C18, 250 mm x 4.6 mm, 5 µm	The nonpolar stationary phase effectively retains the lipophilic adamantine cage. [11]
Mobile Phase	Isocratic mixture of Acetonitrile and Water (e.g., 70:30 v/v) [11]	Provides good peak shape and reasonable retention time. [11]
Flow Rate	1.0 mL/min	A standard flow rate for this column dimension.
Column Temperature	30 °C	Ensures reproducible retention times.
Detection Wavelength	~210 nm	The nitro group provides UV absorbance in this region.
Injection Volume	10 µL	A typical injection volume for analytical HPLC.
Sample Preparation	Dissolve in acetonitrile and dilute with the mobile phase. [11]	Ensures compatibility with the mobile phase and accurate quantification.

Method Validation: Any developed HPLC method should be validated according to ICH guidelines, assessing parameters such as specificity, linearity, accuracy, precision (repeatability and intermediate precision), limit of detection (LOD), and limit of quantitation (LOQ).[\[11\]](#)[\[12\]](#)[\[13\]](#)

Safe Handling, Storage, and Disposal

Adherence to safety protocols is non-negotiable when working with any chemical reagent. The following guidelines are synthesized from safety data sheets for adamantine and its derivatives.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[14][15]
- Hand Protection: Use impervious gloves (e.g., nitrile).
- Skin and Body Protection: Wear a lab coat and appropriate protective clothing.[14]

Handling:

- Work in a well-ventilated area, preferably a chemical fume hood.[14]
- Avoid generating dust.
- Avoid contact with skin, eyes, and clothing.[15]
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[14]
- Keep away from incompatible materials such as strong oxidizing agents.[14][15]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[14]
- Do not mix with other waste. Handle uncleaned containers as you would the product itself.

Conclusion

1-Nitroadamantane is a foundational molecule for researchers engaged in the synthesis of antiviral agents and the exploration of novel adamantane-based compounds. A thorough understanding of its sourcing, synthesis, analytical characterization, and safe handling is essential for conducting high-quality, reproducible research. This guide provides a framework

for scientists and drug development professionals to effectively utilize **1-Nitroadamantane** in their research endeavors.

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